

Sourcing and Availability of Lodoxamide-15N2,d2 for Research: A Technical Guide

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Compound of Interest

Compound Name: Lodoxamide-15N2,d2

Cat. No.: B15609611

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the sourcing, availability, and potential research applications of the isotopically labeled compound **Lodoxamide-15N2,d2**. This document is intended to serve as a core resource for researchers in pharmacology, immunology, and drug development who require this specific labeled molecule for their studies.

Sourcing and Availability of Lodoxamide-15N2,d2

Lodoxamide-15N2,d2 is not readily available as a stock item from major chemical suppliers. However, its synthesis can be commissioned through companies specializing in custom isotopic labeling. Researchers will need to contact these vendors directly to request a quote and discuss specific requirements for isotopic enrichment, purity, and quantity.

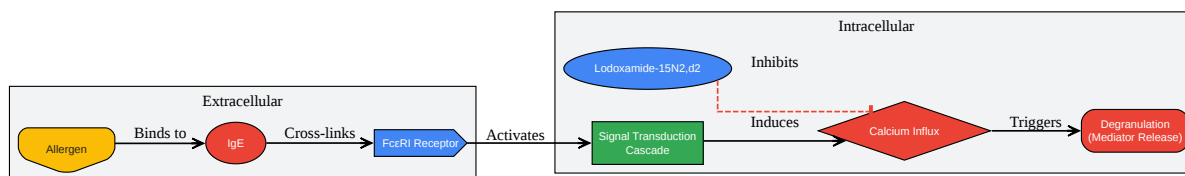
Below is a summary of potential suppliers for custom synthesis of **Lodoxamide-15N2,d2**. The quantitative data provided are typical specifications offered by such companies and should be confirmed with the individual supplier.

Supplier Type	Potential Vendors	Typical Isotopic Enrichment	Typical Chemical Purity	Standard Pack Sizes	Lead Time	Certificate of Analysis
Custom Synthesis Services	Cambridge Isotope Laboratories, Inc. [1] [2] [3]	≥98%	≥98% (by HPLC/LC-MS)	Made to order (mg to g scale)	Varies (typically several weeks to months)	Provided, includes NMR, MS, and HPLC data [1] [4]
MedChem Express	≥98% [5]	≥98% [5]	Made to order [5]	Varies [5]	Provided, includes LC/GC-MS and NMR data [5]	
Charles River Laboratories	>98% [6]	High Purity (UPLC-MS) [6]	Made to order [6]	Varies [6]	Provided, includes UPLC-MS, NMR, and isotopic enrichment data [6]	
BOC Sciences	High Purity	High Purity	Made to order [7]	Varies [7]	Provided with strict analytical checks [7]	
Selcia (Eurofins)	Specified by client	High Purity (NMR, HPLC, MS) [4]	Made to order [4]	Varies [4]	Provided, includes full spectroscopic analysis [4]	

Mechanism of Action and Signaling Pathway

Lodoxamide is a mast cell stabilizer that functions by inhibiting the degranulation of mast cells, a critical event in the allergic response.[8][9] Its mechanism of action is believed to involve the prevention of calcium influx into the mast cell upon antigen stimulation.[9] This stabilization of the mast cell membrane prevents the release of inflammatory mediators such as histamine, prostaglandins, and leukotrienes, which are responsible for the symptoms of allergic reactions.[8]

Below is a diagram illustrating the proposed signaling pathway for Lodoxamide's inhibitory action on mast cell degranulation.



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Caption: Lodoxamide's mechanism of action in mast cell stabilization.

Experimental Protocols

The primary application of **Lodoxamide-15N2,d2** in research is likely as an internal standard for quantitative analysis (e.g., in mass spectrometry-based assays) or as a tracer in metabolic studies. The experimental protocols would be similar to those for unlabeled Lodoxamide, with the key difference being the detection method.

A common in vitro assay to evaluate the activity of mast cell stabilizers is the mast cell degranulation assay, which measures the release of granule contents upon stimulation.

In Vitro Mast Cell Degranulation Assay (β -Hexosaminidase Release Assay)

This protocol is adapted from established methods for assessing mast cell degranulation.[\[10\]](#)
[\[11\]](#)[\[12\]](#)[\[13\]](#)

Objective: To determine the inhibitory effect of **Lodoxamide-15N2,d2** on the degranulation of mast cells in vitro.

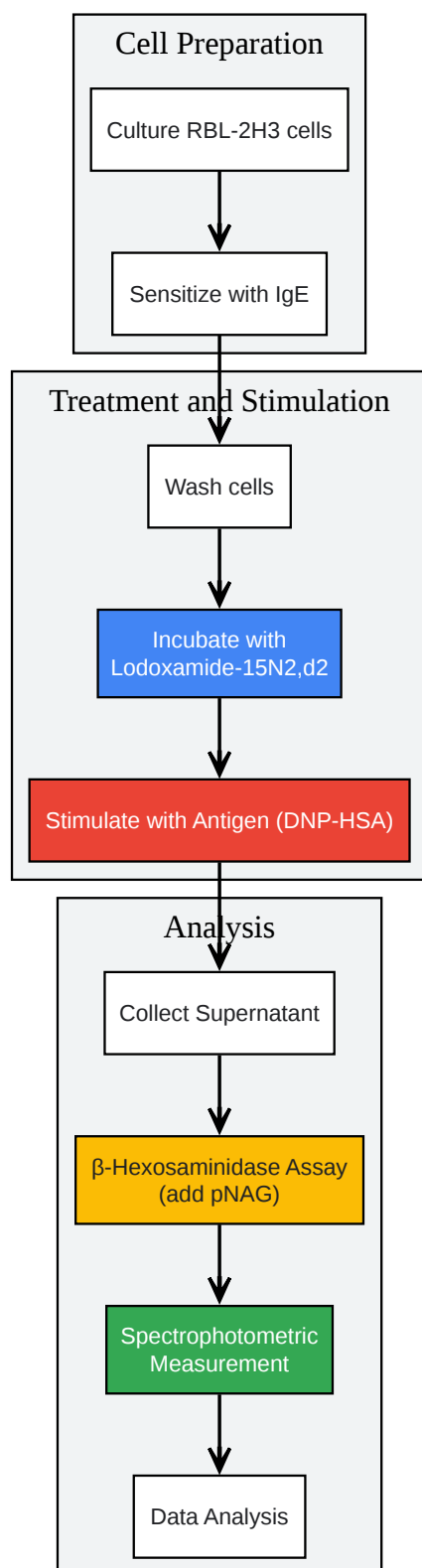
Cell Line: Rat basophilic leukemia (RBL-2H3) cells are a common model for mast cells.[\[13\]](#)

Methodology:

- Cell Culture and Sensitization:
 - Culture RBL-2H3 cells in appropriate media.
 - Sensitize the cells with anti-dinitrophenyl (DNP) immunoglobulin E (IgE) overnight.[\[13\]](#)
This allows the IgE to bind to the Fc ϵ RI receptors on the cell surface.
- Treatment with **Lodoxamide-15N2,d2**:
 - Wash the sensitized cells to remove unbound IgE.
 - Incubate the cells with varying concentrations of **Lodoxamide-15N2,d2** for a predetermined time (e.g., 30 minutes).
- Induction of Degranulation:
 - Challenge the cells with the antigen, DNP-human serum albumin (HSA), to cross-link the IgE receptors and induce degranulation.[\[13\]](#)
 - Include appropriate controls:
 - Negative control: Cells treated with vehicle only (no Lodoxamide, no antigen).
 - Positive control: Cells treated with antigen but no Lodoxamide.

- Total release control: Cells lysed with a detergent (e.g., Triton X-100) to measure the total amount of β -hexosaminidase.
- Quantification of β -Hexosaminidase Release:
 - Collect the cell culture supernatant.
 - Measure the activity of the released β -hexosaminidase by adding a chromogenic substrate, p-nitrophenyl-N-acetyl- β -D-glucosaminide (pNAG).^[13]
 - The enzyme cleaves the substrate, producing a colored product that can be quantified spectrophotometrically.
- Data Analysis:
 - Calculate the percentage of β -hexosaminidase release for each condition relative to the total release control.
 - Determine the concentration-dependent inhibitory effect of **Lodoxamide-15N2,d2**.

Below is a diagram illustrating the experimental workflow for the in vitro mast cell degranulation assay.



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Caption: Workflow for an in vitro mast cell degranulation assay.

Conclusion



While **Lodoxamide-15N2,d2** is not a commercially available stock compound, it can be sourced through custom synthesis from specialized vendors. Its primary utility in research lies in its application as an internal standard or tracer for studies on the pharmacokinetics, metabolism, and mechanism of action of Lodoxamide. The well-established in vitro mast cell degranulation assay provides a robust method for evaluating its biological activity, which is expected to be identical to that of its non-labeled counterpart. This guide provides a foundational resource for researchers to initiate the procurement and experimental use of **Lodoxamide-15N2,d2**.

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